

Application Notes and Protocols: The Use of 2-sec-butylcyclohexanone in Proteomics Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylcyclohexanone

Cat. No.: B1265551

[Get Quote](#)

Initial investigations into the application of 2-sec-butylcyclohexanone in proteomics research have yielded limited specific information. While the compound is noted for its use in other scientific and commercial fields, its direct, documented application within proteomics workflows, including detailed protocols and quantitative data, is not readily available in the public domain.

Our comprehensive search of scientific literature and resources did not uncover specific examples of 2-sec-butylcyclohexanone being used as a reagent for protein modification, labeling, or in any other capacity within standard proteomics methodologies. The compound is primarily characterized as a flavoring agent and a component in fragrances.[1][2][3][4] General applications also include its use as a solvent and in chromatography.[5]

Proteomics research often employs a variety of chemical reagents for tasks such as protein derivatization to enhance mass spectrometry analysis, selective labeling for quantitative studies, or for cross-linking proteins to study interactions.[6][7][8][9] These reagents typically possess specific reactive groups that target functional moieties on amino acid side chains, such as primary amines, sulfhydryls, or carboxyl groups.[9][10]

While the ketone group in 2-sec-butylcyclohexanone could theoretically undergo certain chemical reactions, its utility as a specific and efficient tool for proteomics applications has not been described in the reviewed literature. Established proteomics workflows rely on well-characterized reagents and standardized protocols to ensure reproducibility and accurate data interpretation.[11][12][13][14]

Given the absence of specific data and established protocols, we are unable to provide the requested detailed Application Notes, quantitative data tables, experimental protocols, or workflow diagrams for the use of 2-sec-butylcyclohexanone in proteomics research.

Further research and development would be required to explore any potential utility of 2-sec-butylcyclohexanone in this field. Such an investigation would need to establish its reactivity with proteins, the specificity of any labeling, its impact on protein structure and function, and its compatibility with mass spectrometry and other analytical techniques.

For researchers, scientists, and drug development professionals interested in protein labeling and quantitative proteomics, we recommend exploring established and well-documented chemical tools and methodologies. Resources from major suppliers of proteomics reagents and scientific publications in the field of molecular and cellular proteomics offer a wealth of information on validated protocols and their applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-sec-Butyl cyclohexanone | C₁₀H₁₈O | CID 61771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-sec-Butylcyclohexanone | The Fragrance Conservatory [fragranceconservatory.com]
- 3. femaflavor.org [femaflavor.org]
- 4. ewg.org [ewg.org]
- 5. Buy 2-sec-Butylcyclohexanone | 14765-30-1 [smolecule.com]
- 6. On-line derivatization of peptides for improved sequence analysis by micro-column liquid chromatography coupled with electrospray ionization-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Derivatization of hydrophilic peptides for liquid secondary ion mass spectrometry at the picomole level - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. Feasibility assessment of a novel selective peptide derivatization strategy for sensitivity enhancement for the liquid chromatography/tandem mass spectrometry bioanalysis of protein therapeutics in serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Overview of Protein Labeling | Thermo Fisher Scientific - TW [thermofisher.com]
- 10. benchchem.com [benchchem.com]
- 11. mdpi.com [mdpi.com]
- 12. Benchmarking of Quantitative Proteomics Workflows for Limited Proteolysis Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: The Use of 2-sec-butylcyclohexanone in Proteomics Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265551#use-of-2-sec-butylcyclohexanone-in-proteomics-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

